

3-Amino-4-fluorobenzamide CAS number and properties

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Compound of Interest

Compound Name: 3-Amino-4-fluorobenzamide

Cat. No.: B1284707

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A Technical Guide to 3-Amino-4-fluorobenzamide

CAS Number: 943743-25-7

This technical guide provides a comprehensive overview of **3-Amino-4-fluorobenzamide**, a key fluorinated building block for researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, spectroscopic data, a detailed synthesis protocol, and its applications in medicinal chemistry.

Chemical and Physical Properties

3-Amino-4-fluorobenzamide is a solid organic compound.^[1] Its core structure consists of a benzamide ring substituted with both an amino group and a fluorine atom, making it a valuable intermediate in the synthesis of more complex molecules. The strategic placement of the fluorine atom can significantly influence the pharmacokinetic and pharmacodynamic properties of derivative compounds.

Property	Value	Source
CAS Number	943743-25-7	[1] [2] [3]
Molecular Formula	C ₇ H ₇ FN ₂ O	[1] [2]
Molecular Weight	154.14 g/mol	[1] [2]
Appearance	Solid	[1]
InChI Key	YTQWZYHHAPTFQH-UHFFFAOYSA-N	[1]
SMILES String	<chem>NC(=O)c1ccc(F)c(N)c1</chem>	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the structure and purity of **3-Amino-4-fluorobenzamide**. The following data has been reported for its characterization.

Spectroscopy	Data
¹ H NMR (400 MHz, DMSO-d ₆)	δ 5.24 (brs, 2H), 6.97 (m, 2H), 7.13 (brs, 1H), 7.26 (d, J = 7.8 Hz, 1H), 7.74 (brs, 1H) [2]

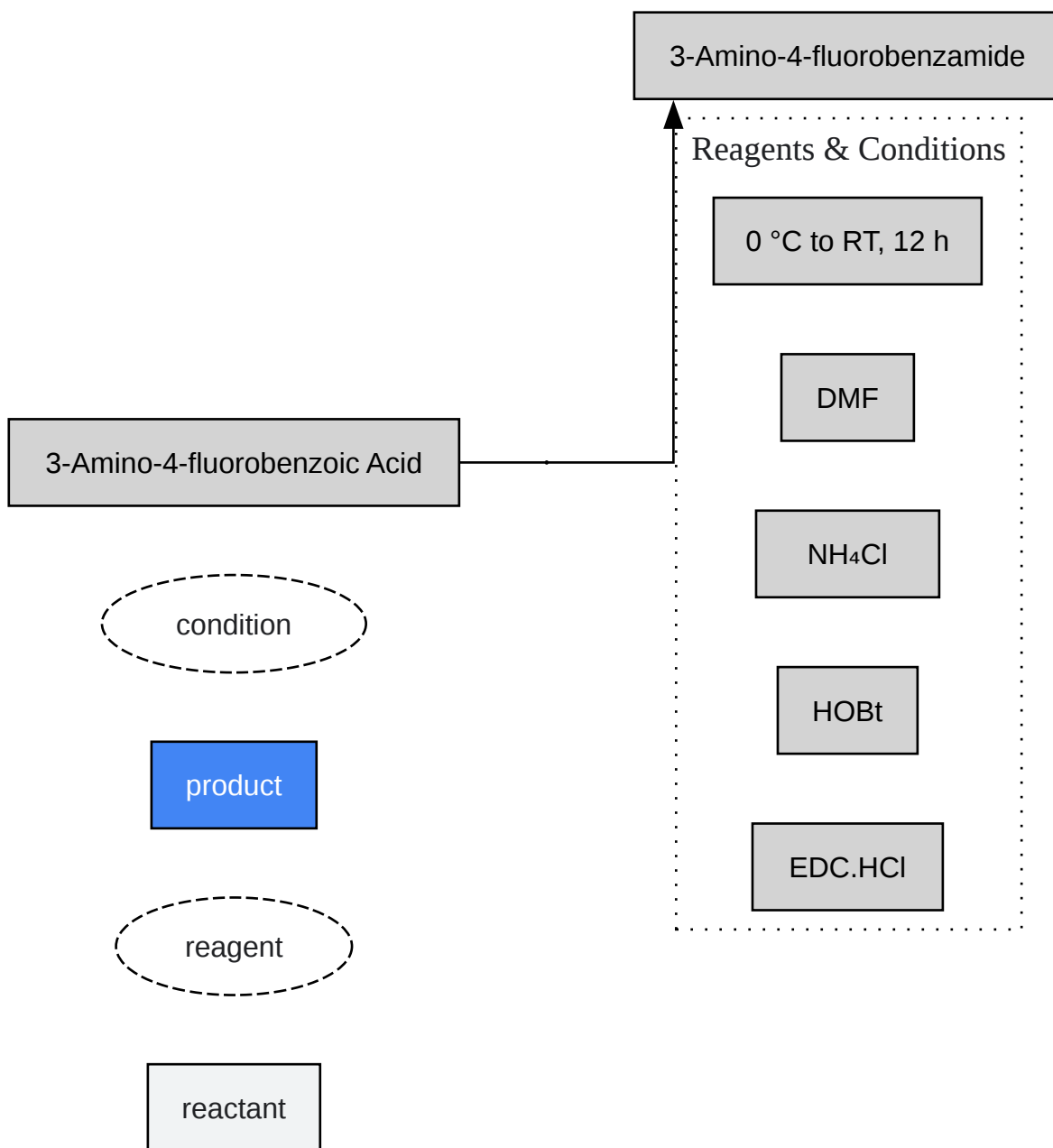
Synthesis of 3-Amino-4-fluorobenzamide

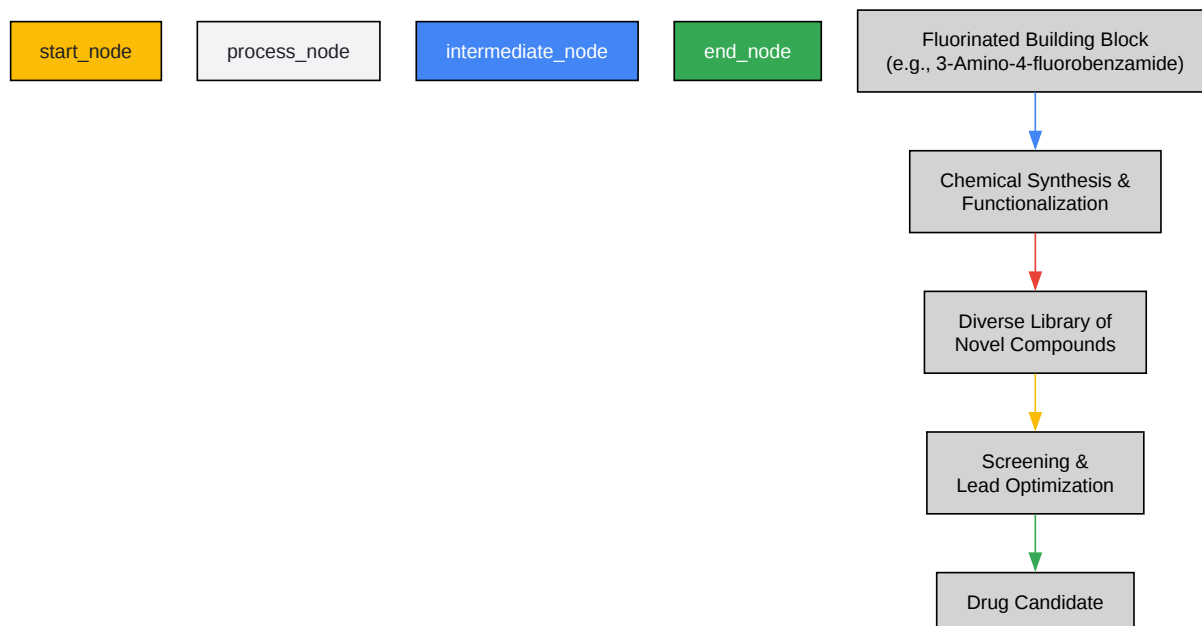
The compound can be synthesized from its corresponding carboxylic acid, 3-amino-4-fluorobenzoic acid. The following protocol details a common laboratory-scale synthesis.

Experimental Protocol: Synthesis from 3-Amino-4-fluorobenzoic Acid[\[2\]](#)

- Reactants and Reagents:
 - 3-amino-4-fluorobenzoic acid (1.0 g, 6.4 mmol)
 - Dimethylformamide (DMF) (5.0 mL)
 - 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC.HCl) (1.2 g, 7.7 mmol)

- Ammonium chloride (NH_4Cl) (1.4 g, 26.9 mmol)
- Hydroxybenzotriazole (HOBt) (1.1 g, 8.3 mmol)
- Ice-cold water
- Ethyl acetate
- Anhydrous sodium sulfate
- Procedure:
 - A solution of 3-amino-4-fluorobenzoic acid (1.0 g, 6.4 mmol) in dimethylformamide (5.0 mL) is prepared.
 - The solution is cooled to 0 °C.
 - 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (1.2 g, 7.7 mmol), ammonium chloride (1.4 g, 26.9 mmol), and hydroxybenzotriazole (1.1 g, 8.3 mmol) are added to the cooled solution.[\[2\]](#)
 - The resulting mixture is stirred at room temperature for 12 hours.[\[2\]](#)
 - Upon completion of the reaction, ice-cold water is added to the reaction mixture.
 - The aqueous layer is extracted with ethyl acetate.
 - The combined organic layers are dried over anhydrous sodium sulfate and concentrated under reduced pressure.
 - The resulting product is an orange-red solid with a reported yield of 61%.[\[2\]](#)





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References

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